

# Spectroscopic Profile of Methyl 3-methylpyrazine-2-carboxylate: A Technical Guide

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## Compound of Interest

Compound Name: Methyl 3-methylpyrazine-2-carboxylate

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This technical guide provides a comprehensive overview of the spectroscopic data for **Methyl 3-methylpyrazine-2-carboxylate** (CAS No. 41110-29-6), a heterocyclic compound of interest in pharmaceutical and flavor chemistry. This document compiles available data for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), presents it in a structured format, and outlines the general experimental protocols for these analytical techniques.

## Core Spectroscopic Data

The spectroscopic data for **Methyl 3-methylpyrazine-2-carboxylate** is summarized below.

### Mass Spectrometry (MS)

Mass spectral analysis provides information about the mass-to-charge ratio of the molecule and its fragments. For **Methyl 3-methylpyrazine-2-carboxylate**, the protonated molecule is observed.

Table 1: Mass Spectrometry Data for **Methyl 3-methylpyrazine-2-carboxylate**

Ion	Observed m/z
[M+H] <sup>+</sup>	153[1]

Molecular Formula:  $C_7H_8N_2O_2$  Molecular Weight: 152.15 g/mol

## Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental spectra for **Methyl 3-methylpyrazine-2-carboxylate** are not widely available in public databases, typical chemical shifts for similar pyrazine derivatives can provide valuable insights. Further experimental work is recommended to obtain definitive  $^1H$  and  $^{13}C$  NMR data for this specific molecule.

## Infrared (IR) Spectroscopy

Similarly, a dedicated experimental IR spectrum for **Methyl 3-methylpyrazine-2-carboxylate** is not readily accessible in public repositories. Analysis of related pyrazine carboxylate compounds suggests the presence of characteristic absorption bands for C=O (ester), C-O, C=N, and aromatic C-H functional groups.

## Experimental Protocols

The following sections detail the generalized experimental methodologies for obtaining the spectroscopic data presented.

### Mass Spectrometry Protocol

Mass spectra are typically acquired using a mass spectrometer, often coupled with a chromatographic system for sample introduction.

- **Sample Preparation:** A dilute solution of the analyte is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the ion source of the mass spectrometer. Electrospray ionization (ESI) is a common technique for this type of molecule, where a high voltage is applied to the sample solution to generate charged droplets, leading to the formation of gas-phase ions.
- **Mass Analysis:** The ions are then guided into the mass analyzer, which separates them based on their mass-to-charge ratio ( $m/z$ ).

- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus  $m/z$ .

## Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules.

- **Sample Preparation:** A small amount of the purified compound (typically 1-10 mg) is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in an NMR tube. A small quantity of a reference standard, such as tetramethylsilane (TMS), may be added.
- **Data Acquisition:** The NMR tube is placed in the spectrometer's strong magnetic field. A series of radiofrequency pulses are applied to the sample, and the resulting signals from the atomic nuclei are detected.
- **Data Processing:** The raw data is Fourier transformed to produce the NMR spectrum, which shows the chemical shifts of the different nuclei.

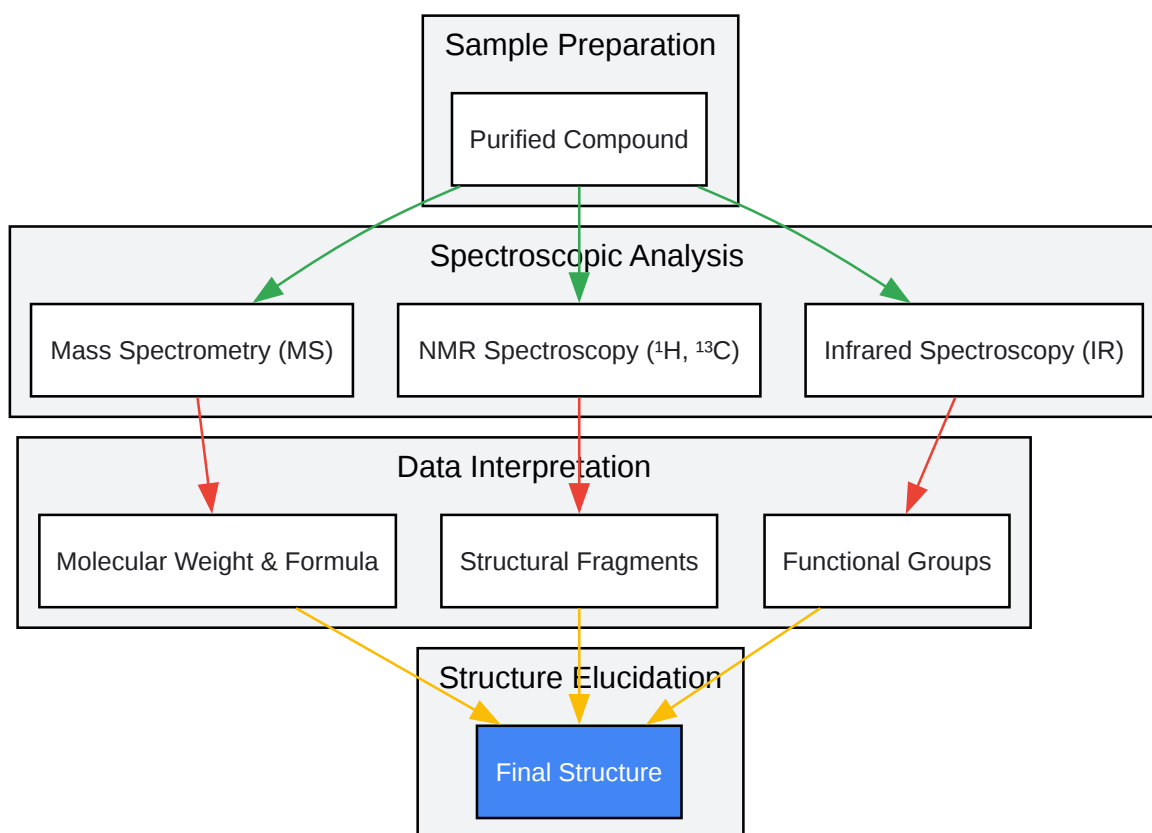
## Infrared (IR) Spectroscopy Protocol

IR spectroscopy is used to identify the functional groups present in a molecule.

- **Sample Preparation:** For a solid sample, a small amount can be mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film can be cast from a solution onto a salt plate (e.g., NaCl or KBr).
- **Data Acquisition:** The sample is placed in the path of an infrared beam. The instrument measures the absorption of infrared radiation at different frequencies.
- **Spectrum Generation:** The data is plotted as transmittance or absorbance versus wavenumber ( $\text{cm}^{-1}$ ), revealing the vibrational modes of the molecule's functional groups.

## Workflow for Spectroscopic Analysis

The logical flow of spectroscopic analysis for structural elucidation typically follows a standardized path.



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Caption: A generalized workflow for the spectroscopic analysis and structural elucidation of an organic compound.

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## References

- 1. 3-METHYLPYRAZINE-2-CARBOXYLIC ACID METHYL ESTER | 41110-29-6 [chemicalbook.com]
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